

In-Depth Technical Guide: Safety and Handling Precautions for Nickel Gluconate

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Compound of Interest

Compound Name: *Nickel gluconate*

Cat. No.: *B3280631*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **nickel gluconate**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound safely in a laboratory and manufacturing environment. The data presented is a synthesis of available information on **nickel gluconate** and related nickel compounds. Where specific data for **nickel gluconate** is unavailable, information from other soluble nickel salts is provided as a surrogate, with this assumption being explicitly stated.

Chemical and Physical Properties

Nickel gluconate is the nickel salt of gluconic acid. It typically appears as a green crystalline powder or granules and is soluble in water.^[1]

Property	Value	Reference
CAS Number	71957-07-8	[2]
Molecular Formula	C ₁₂ H ₂₂ NiO ₁₄	[2]
Molecular Weight	448.99 g/mol	[2]
Appearance	Green crystalline powder or granules	[1]
Solubility	Soluble in water	[1]

Hazard Identification and Classification

Nickel gluconate is classified as a hazardous substance with multiple health risks. The primary hazards are associated with its carcinogenicity, respiratory and skin sensitization, and reproductive toxicity.[3]

GHS Hazard Statements:[3]

- H317: May cause an allergic skin reaction.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H341: Suspected of causing genetic defects.
- H350i: May cause cancer by inhalation.
- H360D: May damage the unborn child.
- H372: Causes damage to organs through prolonged or repeated exposure.

Toxicological Data

Quantitative toxicological data for **nickel gluconate** is limited. Therefore, data from other soluble nickel compounds are often used for risk assessment.

Toxicity Endpoint	Species	Route	Value	Remarks	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	310 to >11,000 mg/kg	Data for various nickel compounds. Soluble forms are generally more toxic.	[4]
Acute Dermal Toxicity (LD50)	Rat	Dermal	>2000 mg/kg	Based on a limit test for a related nickel compound.	[5]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	>5.42 mg/L	For nickel oxide nanoparticles ; data for nickel gluconate not found.	[6]

Occupational Exposure Limits

Specific occupational exposure limits (OELs) for **nickel gluconate** have not been established. The following limits for nickel and its soluble compounds should be applied.

Agency	Limit	Value (as Ni)	Reference
OSHA	Permissible Exposure Limit (PEL) - TWA	1 mg/m ³	
NIOSH	Recommended Exposure Limit (REL) - TWA	0.015 mg/m ³	
ACGIH	Threshold Limit Value (TLV) - TWA	0.1 mg/m ³ (inhalable fraction)	

Experimental Protocols

The toxicological classifications of nickel compounds are based on data from standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

Skin Sensitization: Guinea Pig Maximization Test (GPMT)

The GPMT is a method to assess the potential of a substance to cause skin sensitization.

- **Induction Phase:** Guinea pigs are initially exposed to the test substance (e.g., a nickel salt) via intradermal injection with an adjuvant to enhance the immune response. This is followed by a topical application of the substance to the same area.
- **Challenge Phase:** After a rest period, a non-irritating concentration of the substance is applied topically to a naive area of the skin.
- **Evaluation:** The skin is observed for signs of erythema and edema, which are scored to determine the sensitization response.

Different protocols for the GPMT have been used for nickel compounds, yielding varying sensitization rates.^[7]

Skin Sensitization: Murine Local Lymph Node Assay (LLNA)

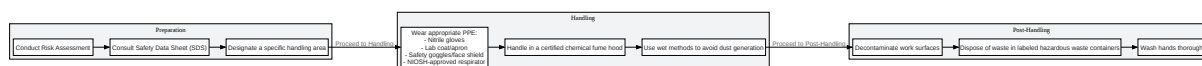
The LLNA is the preferred in vivo method for identifying skin sensitizers.

- **Principle:** The assay measures the proliferation of lymphocytes in the draining auricular lymph nodes following repeated topical application of the test substance to the ears of mice.
- **Methodology:** A solution of the test substance is applied to the dorsum of the ears for three consecutive days. On day five, a radioactive tracer (e.g., ³H-methyl thymidine) is injected intravenously. The draining lymph nodes are excised, and the incorporation of the tracer is measured as an indicator of cell proliferation. A stimulation index (SI) of three or greater is

typically considered a positive response.[8] The use of nickel salts in the LLNA has shown that the choice of vehicle is crucial for obtaining reliable results.[5]

Safe Handling and Personal Protective Equipment (PPE)

Due to the significant health hazards of **nickel gluconate**, stringent safety precautions are necessary during handling.



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Caption: Workflow for the safe handling of **nickel gluconate**.

Engineering Controls

- Ventilation: All work with **nickel gluconate** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Containment: For larger quantities, closed systems or glove boxes are recommended.

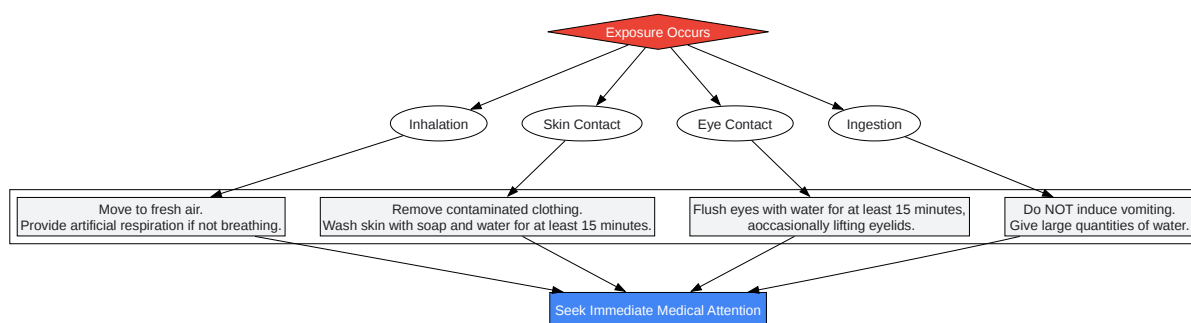
Personal Protective Equipment (PPE)

- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory. A face shield may be necessary for operations with a high splash potential.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn.

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is required.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure to **nickel gluconate**.



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Caption: First aid response flowchart for **nickel gluconate** exposure.

Storage and Disposal

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong acids.
- Store in a designated, locked cabinet or area accessible only to authorized personnel.

Disposal

Nickel-containing waste is regulated as hazardous waste.

- **Waste Characterization:** All waste containing **nickel gluconate** must be characterized to determine the appropriate RCRA waste code. Nickel compounds are not specifically listed with a "P" or "U" code, but may be classified as hazardous waste if they exhibit characteristics of toxicity (D008 for nickel).[9]
- **Containerization:** Collect all **nickel gluconate** waste (solid and liquid) in clearly labeled, sealed containers compatible with the waste.
- **Disposal Route:** Dispose of hazardous waste through a licensed environmental waste management company. Landfill disposal of nickel-containing waste is subject to specific concentration limits under the Toxicity Characteristic Leaching Procedure (TCLP).[10][11]

Chemical Stability and Reactivity

- **Stability:** **Nickel gluconate** is stable under normal laboratory conditions.
- **Incompatibilities:** Avoid contact with strong acids.
- **Hazardous Decomposition Products:** Thermal decomposition may produce toxic nickel oxides and carbon oxides. The exact decomposition products and temperatures for **nickel gluconate** are not well-documented, but studies on other nickel salts show decomposition to nickel oxide at elevated temperatures.[12][13]
- **Hydrolysis:** In aqueous solutions, the speciation of **nickel gluconate** is pH-dependent, forming different complex species.[7]

This guide is intended as a starting point for safe laboratory practices. Always consult the most current Safety Data Sheet (SDS) for **nickel gluconate** and follow all institutional and regulatory guidelines.

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